

# Limitations of Modumate's current toolset for complex geometries.

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## Compound of Interest

Compound Name: Modumate

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## Modumate Technical Support Center: Complex Geometries

This technical support guide provides troubleshooting and frequently asked questions regarding the limitations of **Modumate's** current toolset when handling complex, non-planar geometries.

### Frequently Asked Questions (FAQs)

Q1: Does **Modumate** natively support the creation of curved walls, roofs, or other complex curved surfaces?

A1: Currently, **Modumate's** core modeling tools are based on a planar geometry system. This means that native creation of curved surfaces such as arches, domes, or freeform roofs is not a feature within the current toolset. The software is optimized for rectilinear and angled planar assemblies.<sup>[1]</sup>

Q2: I am trying to model a building with a curved curtain wall. How can I achieve this in **Modumate**?

A2: Direct modeling of a continuously curved curtain wall is not supported. A common workaround is to approximate the curve by using a series of segmented, flat planes. This involves creating a sequence of straight wall segments angled to follow the desired curve.

While this method can create a visually similar result, it is an approximation and will not produce a true curved surface.

Q3: My project involves a complex, non-rectilinear building footprint. What are the best practices for modeling this in **Modumate**?

A3: For complex footprints, it is recommended to break down the geometry into a series of interconnected planar shapes. Utilize **Modumate**'s 'massing graph' to map out the connections between these planar elements. This approach allows you to maintain a structured model that is compatible with **Modumate**'s system.[1]

Q4: Are there performance limitations I should be aware of when working on larger or more complex projects in **Modumate**?

A4: Yes, **Modumate** is currently optimized for small to medium-sized buildings. There is a general performance threshold for projects around 50,000 square feet.[2] Exceeding this size may lead to performance degradation. It is advisable to keep project complexity and scale within this guideline for optimal performance.

Q5: Can I import complex geometries from other modeling software like Rhino or Revit?

A5: While **Modumate** allows for the import of 2D drawings as a starting point, the direct import and manipulation of complex 3D geometries from other BIM or modeling software is not a primary feature.[1][3] Geometries would need to be translated into **Modumate**'s native planar components.

## Troubleshooting Guide

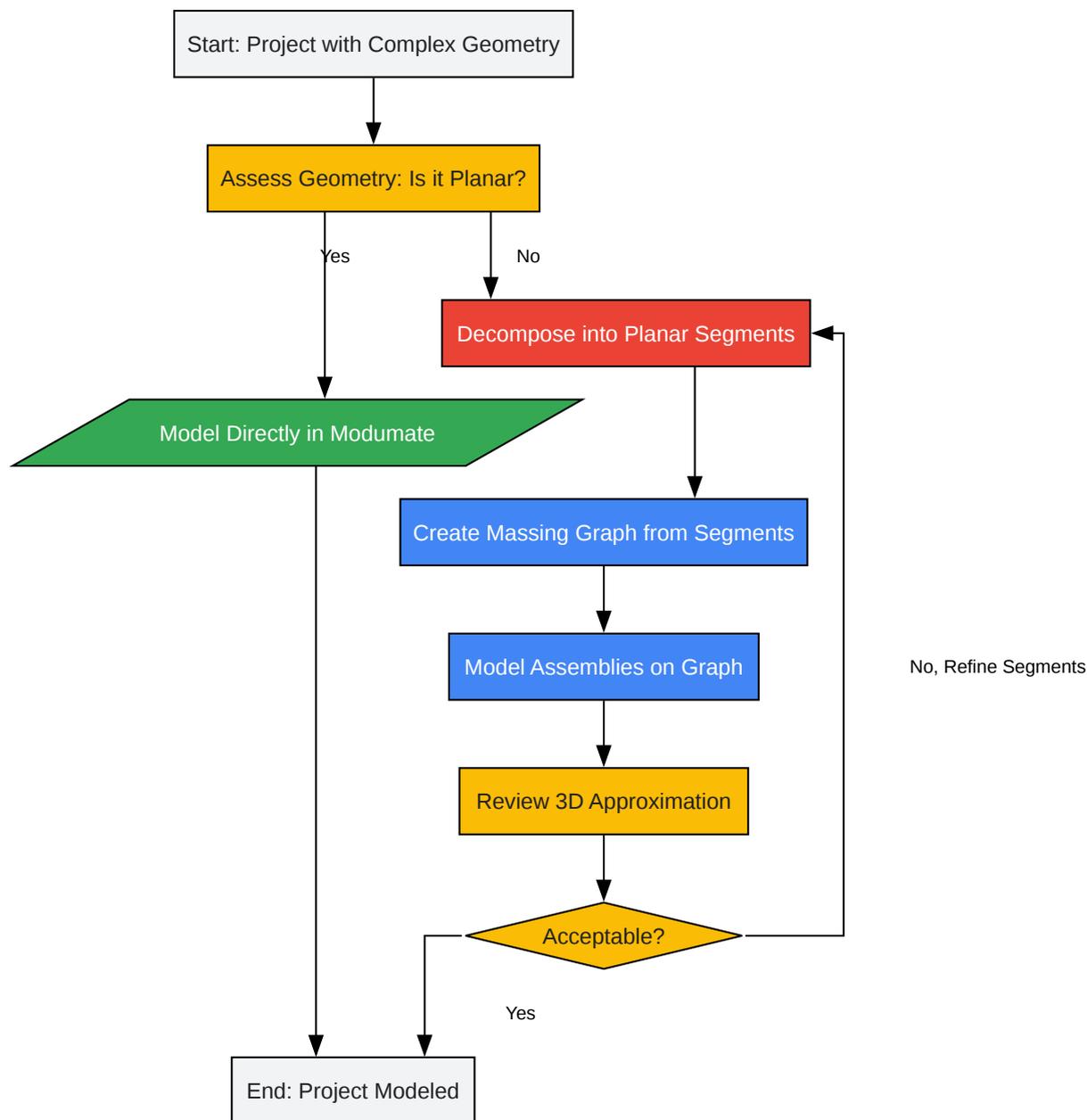
Issue	Recommended Action
Need to represent a curved surface	Approximate the curve using a series of smaller, straight, segmented planes.
Performance slowdown on a large project	Subdivide the project into smaller, manageable files or ensure the total square footage remains within the recommended 50,000 sq. ft. limit. <a href="#">[2]</a>
Difficulty with non-standard wall angles	Utilize the massing graph to accurately define the vertices and edges of your building's footprint, ensuring all connections are properly established before creating wall assemblies. <a href="#">[1]</a>
Modeling complex roof structures	Break down the roof into a series of simpler, planar roof elements. Complex hips and valleys can be achieved by carefully intersecting these planar geometries.

## Experimental Protocols & Methodologies

When approaching a project with complex geometric elements in **Modumate**, the following methodology is advised:

- **Decomposition of Geometry:** Analyze the complex geometry and break it down into a collection of simple, planar surfaces.
- **Massing Graph Scaffolding:** Construct a detailed 'massing graph' in **Modumate** that represents the vertices and edges of the decomposed planar geometry. This will serve as the foundational structure of your model.[\[1\]](#)
- **Iterative Assembly Creation:** Populate the massing graph with **Modumate's** assembly tools (walls, floors, etc.), creating one planar section at a time.
- **Verification and Refinement:** Regularly check the 3D model to ensure the segmented approximation of curved surfaces is visually acceptable and that all connections between planar elements are correct.

# Logical Workflow for Handling Complex Geometries



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- 3. [unrealengine.com](https://www.unrealengine.com) [[unrealengine.com](https://www.unrealengine.com)]
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